Preliminary Safety and Toxicity Profile of MJ04: A Technical Overview

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Compound of Interest

Compound Name:	*MJ04*
Cat. No.:	*B12370742*

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This guide provides a detailed summary of the preliminary toxicity data available for **MJ04**, a novel and highly selective Janus Kinase 3 (JAK3) inhibitor. The information is intended for researchers, scientists, and professionals in drug development, presenting key toxicological data, experimental methodologies, and relevant biological pathways.

Quantitative Toxicity Data

The following table summarizes the key quantitative toxicity and potency values for **MJ04** based on preclinical studies.

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Parameter	Value	Species	Test Condition	Source
IC_{50} (JAK3)	2.03 nM	-	In vitro kinase assay at K_m ATP concentration	[1][2][3]
	28.48 nM	-	In vitro kinase assay at 1 mM ATP concentration	[3]
LD_{50}	> 2000 mg/kg	C57BL/6 Mice	Acute dermal administration	[1][2]

Note: The IC_{50} (half-maximal inhibitory concentration) indicates the potency of **MJ04** in inhibiting the JAK3 enzyme. A lower value signifies higher potency. The LD_{50} (median lethal dose) is a measure of acute toxicity; a value greater than 2000 mg/kg via dermal route suggests a low acute toxicity profile and is classified under Category 5 of the Globally Harmonized Classification System (GHS).[1]

Experimental Protocols

The acute dermal toxicity of **MJ04** was evaluated to determine its potential for causing adverse effects upon a single skin exposure.

- Test System: C57BL/6 mice.[1]
- Guideline: The study followed a limit dose test procedure.
- Dose Administration: A single dose of 2000 mg/kg body weight of **MJ04** was applied dermally to the shaved dorsal skin of the mice.[1]
- Observation Period: The animals were observed for 14 days following the administration of the compound.[1]
- Parameters Monitored:
  - Mortality and clinical signs of toxicity.[1]

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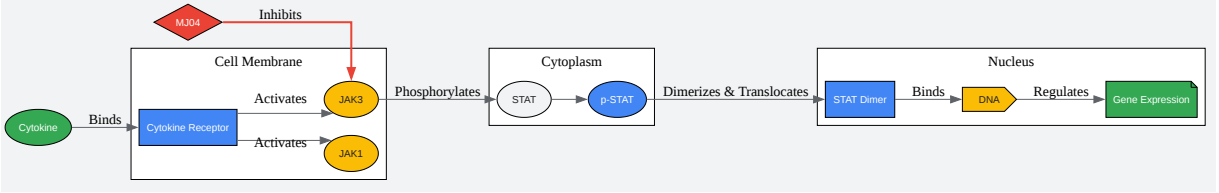
- Body weight of the animals.[1]
- Serum biochemistry.[1]
- Gross histopathological examination of organs at the end of the observation period.[1]

- Results: No mortality or any clinical signs of toxicity were observed at the 2000 mg/kg dose. All other monitored parameters, including body weight, serum biochemistry, and gross histopathology, were comparable to the control group. This led to the conclusion that the LD_{50} of **MJ04** is greater than 2000 mg/kg body weight under the tested conditions.[1]

Visualizations: Signaling Pathways and Experimental Workflows

The following diagram illustrates the Janus Kinase (JAK) - Signal Transducer and Activator of Transcription (STAT) signaling pathway, a crucial pathway for cytokine signaling that regulates various cellular processes. **MJ04** is a selective inhibitor of JAK3.



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Caption: **MJ04** selectively inhibits JAK3, blocking the downstream phosphorylation of STAT proteins.

The diagram below outlines the key steps in the experimental workflow for the acute dermal toxicity study of **MJ04**.

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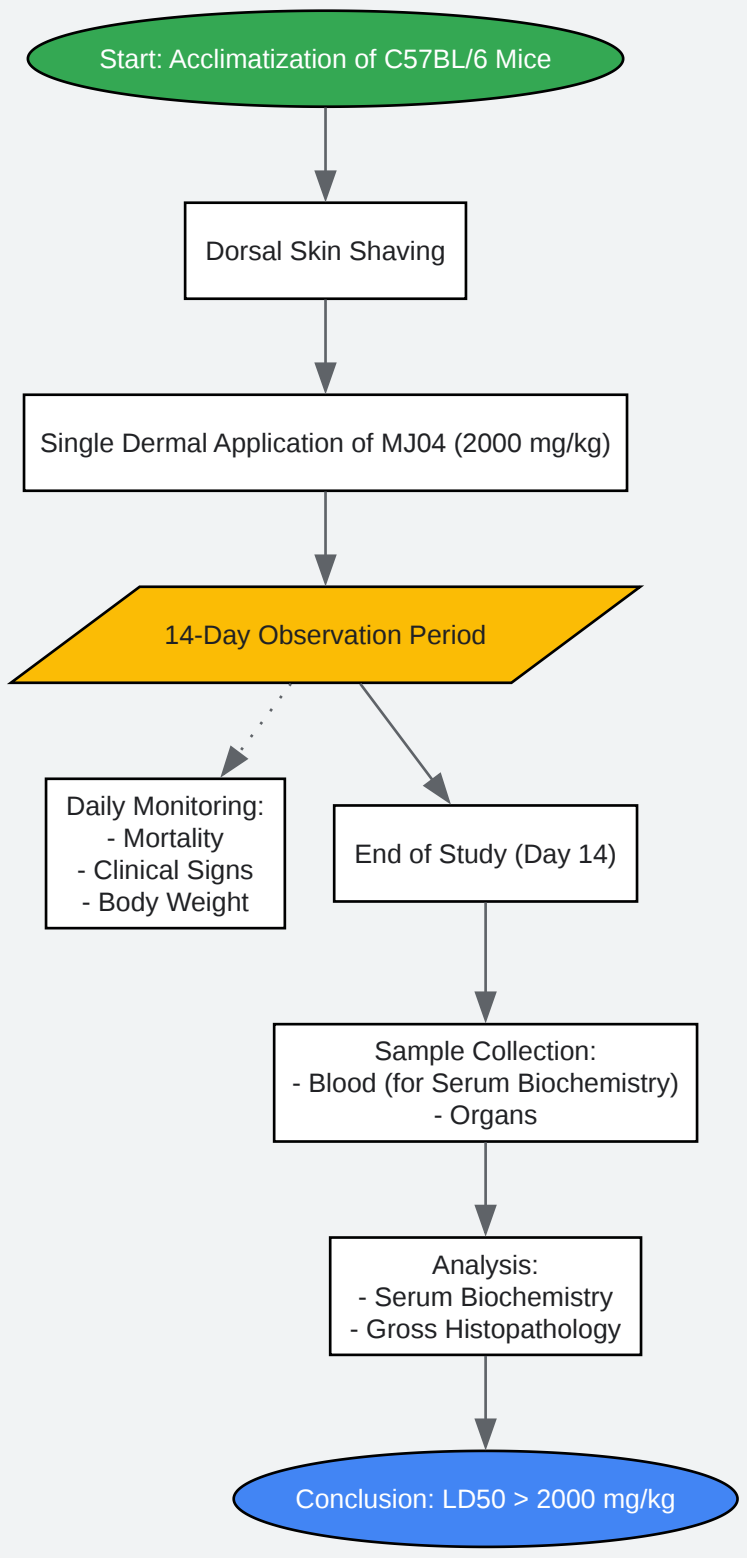

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Caption: Workflow for the acute dermal toxicity assessment of **MJ04** in mice.

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